

Safe Disposal of (2-Amino-5-iodophenyl)methanol: A Procedural Guide

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Compound of Interest

Compound Name: (2-Amino-5-iodophenyl)methanol

Cat. No.: B1283178

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This document provides comprehensive guidance on the proper disposal procedures for **(2-Amino-5-iodophenyl)methanol** (CAS No. 53279-83-7). Due to the compound's chemical nature as a halogenated aromatic amine, it must be treated as hazardous waste. Adherence to the following protocols is essential for ensuring laboratory safety and environmental compliance.

I. Hazard and Safety Data

While specific toxicological data for **(2-Amino-5-iodophenyl)methanol** is not readily available, its structural similarity to other iodinated anilines allows for an estimation of its hazard profile. The data presented below is for 4-iodoaniline, a structurally related compound, and should be used as a conservative guide for handling and disposal.

Parameter	Value	Source Compound	Notes
CAS Number	53279-83-7	(2-Amino-5-iodophenyl)methanol	-
Molecular Formula	C ₇ H ₈ INO	(2-Amino-5-iodophenyl)methanol	-
Molecular Weight	249.05 g/mol	(2-Amino-5-iodophenyl)methanol	-
Oral LD50 (Rat)	523 mg/kg	4-Iodoaniline	Harmful if swallowed. [1]
Hazard Class	Halogenated Organic Compound, Aromatic Amine	Inferred from structure	Aromatic amines are often toxic and may be carcinogenic. Halogenated compounds require specific disposal methods, typically incineration.
Primary Hazards	Acute toxicity (oral), Skin irritation, Eye irritation	Inferred from related compounds	Assume the compound is harmful and an irritant upon contact.

II. Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **(2-Amino-5-iodophenyl)methanol** and associated contaminated materials.

A. Personal Protective Equipment (PPE) and Engineering Controls:

- Gloves: Wear nitrile or other chemically resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required.

- Ventilation: All handling and preparation for disposal should be conducted within a certified chemical fume hood.

B. Waste Segregation and Collection:

- Designated Waste Container:
 - Use a clearly labeled, leak-proof container designated for "Halogenated Organic Waste."
 - The container must be compatible with the chemical; a high-density polyethylene (HDPE) or glass container is recommended.
 - Never mix halogenated waste with non-halogenated waste streams.
- Solid Waste Disposal:
 - Carefully transfer any solid **(2-Amino-5-iodophenyl)methanol** into the designated halogenated waste container using a clean spatula.
 - Avoid creating dust.
- Contaminated Labware and Debris:
 - Any materials that have come into direct contact with the compound, such as weighing paper, gloves, and pipette tips, must be disposed of as hazardous waste.
 - Place these items in a sealed bag labeled "Hazardous Waste" and then into the solid halogenated waste container.
- Rinsate from Contaminated Glassware:
 - The first rinse of any glassware that contained **(2-Amino-5-iodophenyl)methanol** must be collected as hazardous waste.
 - Use a small amount of a suitable organic solvent (e.g., methanol or ethanol) for the initial rinse.
 - Collect this rinsate in the liquid halogenated organic waste container.

- Subsequent rinses with soap and water can be disposed of down the drain.

C. Labeling and Storage:

- Waste Labeling:

- Affix a hazardous waste label to the container immediately upon adding the first amount of waste.
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**(2-Amino-5-iodophenyl)methanol**."
 - An accurate estimation of the concentration and total quantity.
 - The date of accumulation.
 - The name of the principal investigator or laboratory contact.

- Container Management:

- Keep the waste container securely closed at all times, except when adding waste.
- Store the container in a designated satellite accumulation area within the laboratory.
- Ensure secondary containment (e.g., a larger, chemically resistant bin) is used to prevent spills.

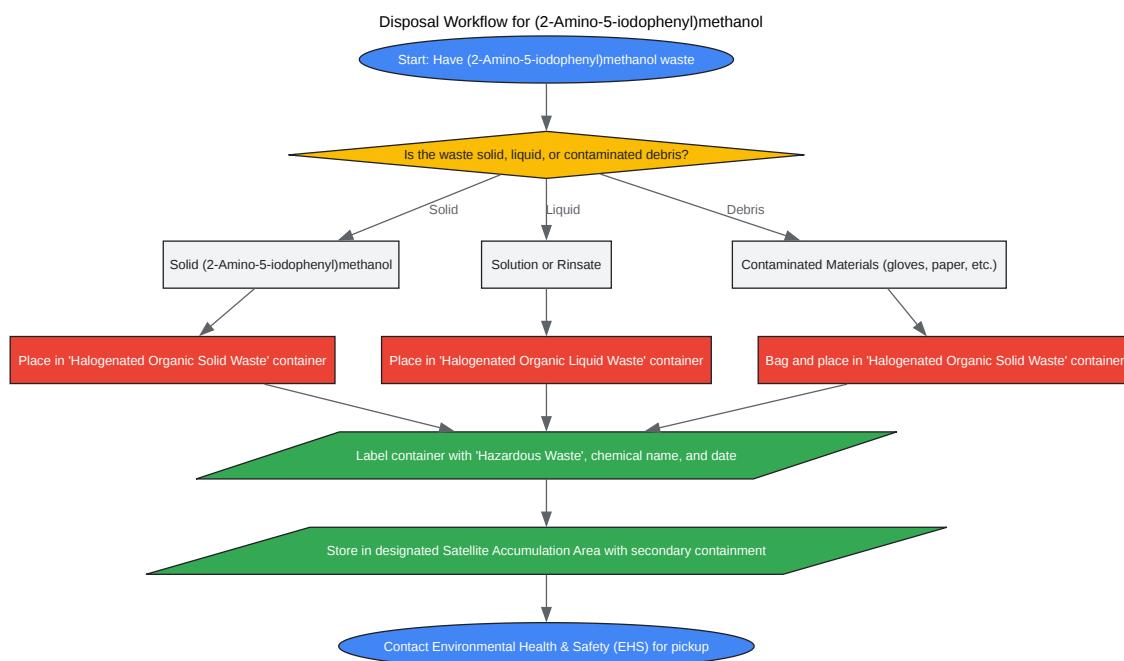
D. Final Disposal:

- Scheduling Pickup: Once the waste container is full, or if waste has been accumulated for an extended period, contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.
- Do Not Dispose via Drain or Trash: Under no circumstances should **(2-Amino-5-iodophenyl)methanol** or its containers be disposed of in the regular trash or poured down

the sanitary sewer.

III. Disposal Decision Workflow

The following diagram illustrates the logical steps and decision-making process for the proper disposal of **(2-Amino-5-iodophenyl)methanol**.



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Caption: Disposal decision workflow for **(2-Amino-5-iodophenyl)methanol**.

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References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safe Disposal of (2-Amino-5-iodophenyl)methanol: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1283178#2-amino-5-iodophenyl-methanol-proper-disposal-procedures>

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